

Safe Disposal of 9-Bromo-1-nonanol: A Step-by-Step Guide

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Compound of Interest

Compound Name: 9-Bromo-1-nonanol

Cat. No.: B138564

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Ensuring the proper disposal of **9-Bromo-1-nonanol** is critical for laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this chemical responsibly, in accordance with general safety protocols.

Immediate Safety and Handling Information

9-Bromo-1-nonanol is a combustible solid that can cause skin, eye, and respiratory irritation. [1][2] It is crucial to handle this chemical in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask (type N95 or equivalent). [1][3] In case of accidental contact, rinse the affected area with plenty of water. [4] For spills, avoid creating dust, pick up the material, and place it in a suitable, closed container for disposal. [3] Do not let the product enter drains. [3]

Quantitative Data Summary

For quick reference, the key physical and safety data for **9-Bromo-1-nonanol** are summarized in the table below.

Property	Value	Source
Molecular Formula	Br(CH ₂) ₉ OH	Sigma-Aldrich[1]
Molecular Weight	223.15 g/mol	PubChem[2]
Melting Point	33-35 °C	Sigma-Aldrich[1]
Boiling Point	125-126 °C at 2 mmHg	Sigma-Aldrich[1]
Flash Point	109 °C (228.2 °F) - closed cup	Sigma-Aldrich[1]
GHS Hazard Statements	H315, H319, H335	Sigma-Aldrich[1]

Experimental Protocol: Standard Disposal Procedure

The following protocol outlines the step-by-step process for the safe disposal of **9-Bromo-1-nonanol** waste. This procedure is a general guideline and must be adapted to comply with all local, state, and federal regulations.

1. Waste Identification and Segregation:

- Identify all waste containing **9-Bromo-1-nonanol**. This includes pure unused chemical, contaminated solutions, and grossly contaminated items (e.g., pipette tips, weighing boats).
- Segregate **9-Bromo-1-nonanol** waste as halogenated organic waste. Do not mix it with non-halogenated organic waste, aqueous waste, or solid waste.

2. Selection of Waste Container:

- Use a designated, leak-proof, and chemically compatible container for halogenated organic liquid waste. A high-density polyethylene (HDPE) or glass container is typically suitable.
- For solid waste (e.g., contaminated gloves, paper towels), use a separate, clearly labeled, sealed plastic bag or a designated solid waste container.

3. Labeling of Waste Container:

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**9-Bromo-1-nonanol**," and any other components in the waste stream with their approximate

concentrations.

- Indicate the associated hazards by affixing appropriate pictograms (e.g., irritant).
- Keep a log of the waste added to the container.

4. Storage of Waste:

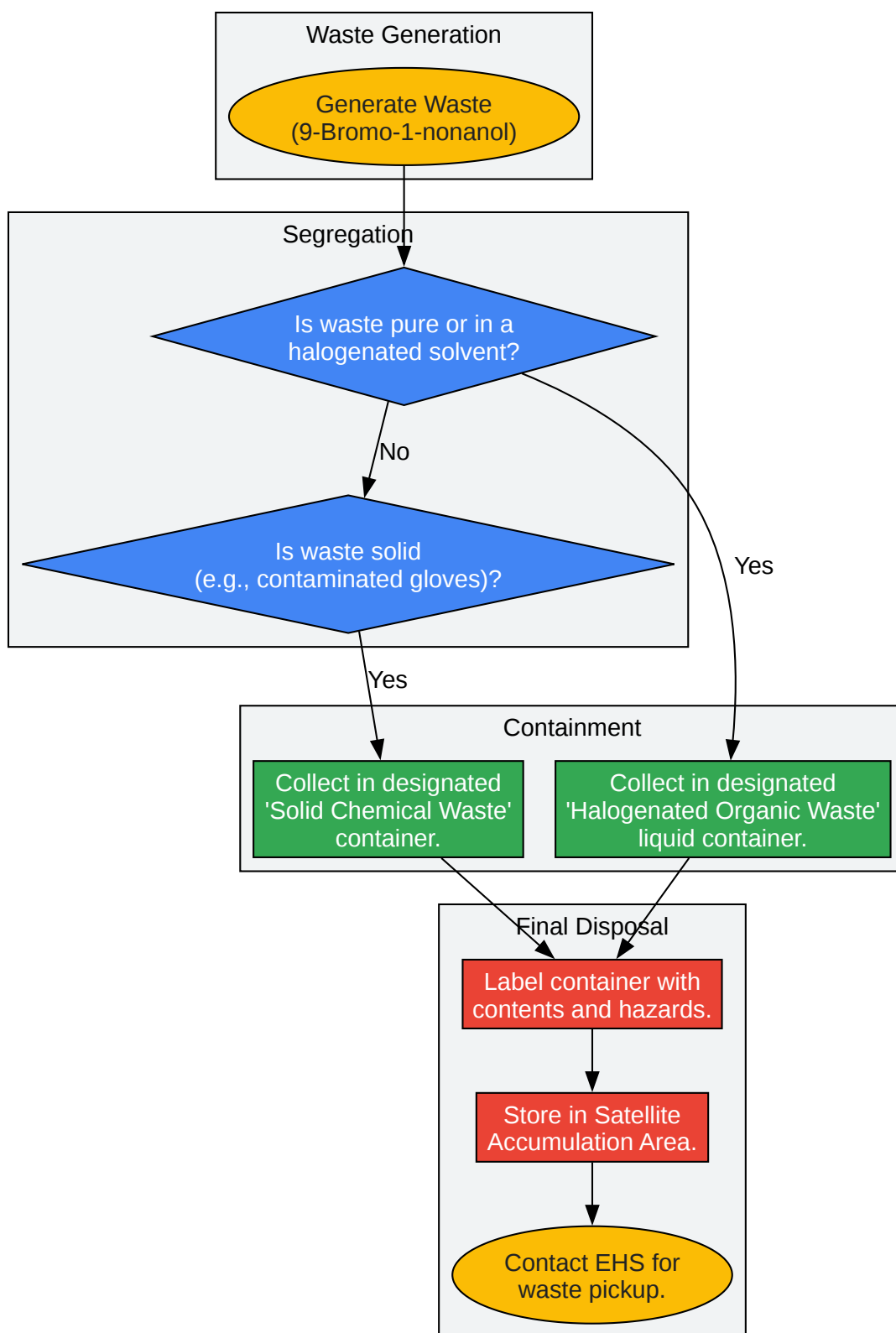
- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is cool, dry, well-ventilated, and away from sources of ignition.^[4]
- Do not accumulate waste for an extended period. Follow institutional guidelines on maximum accumulation times.

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.
- Provide the EHS department or contractor with a complete and accurate description of the waste.
- Follow their specific instructions for pickup and transportation. Disposal must be carried out at an approved waste disposal plant.^[5]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **9-Bromo-1-nonanol**.



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Caption: Workflow for the safe disposal of **9-Bromo-1-nonanol** waste.

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References

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